

Personal protective equipment for handling ELA-32(human)

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Compound of Interest

Compound Name: ELA-32(human)

Cat. No.: B10788165

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Essential Safety and Handling Guide for ELA-32 (human)

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling ELA-32 (human), a potent peptide agonist of the apelin receptor. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of the product.

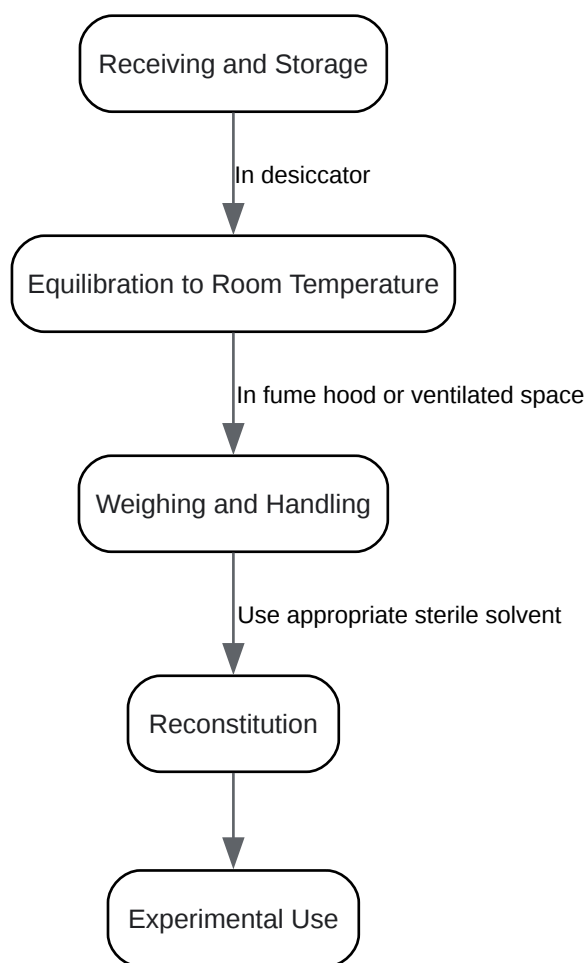
Personal Protective Equipment (PPE)

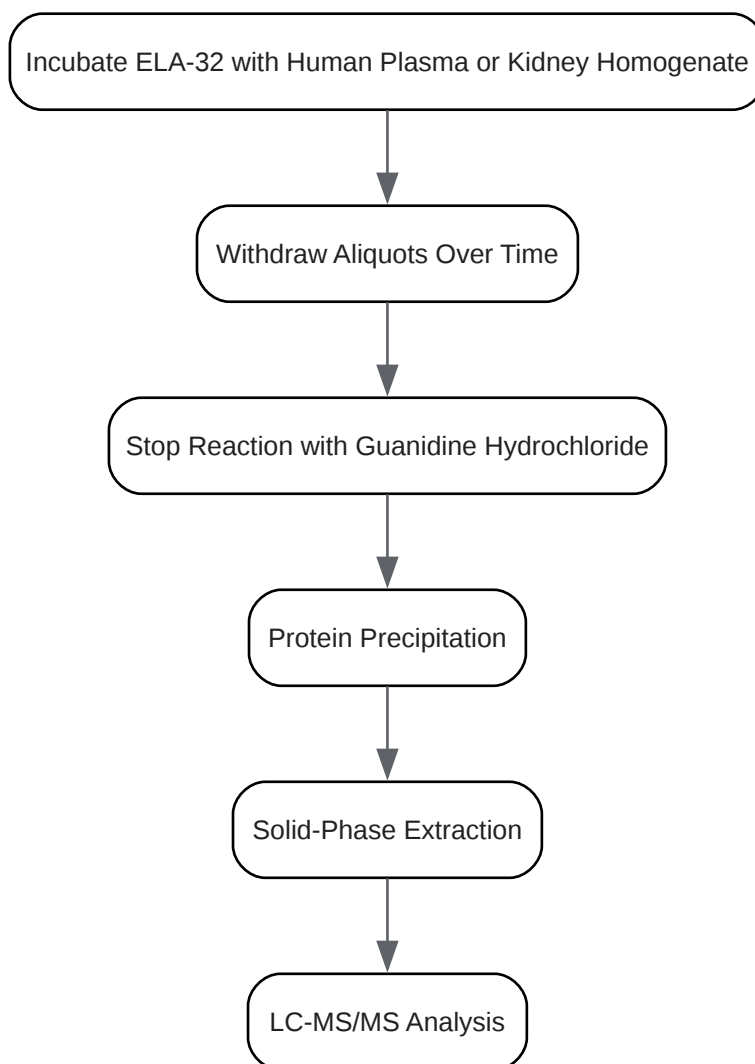
While ELA-32 (human) is not classified as a hazardous substance, standard laboratory safety precautions should always be observed. The following personal protective equipment is recommended to minimize exposure and prevent contamination.

| PPE Category | Recommended Equipment | Purpose |
|------------------------|---|--|
| Eye Protection | Safety goggles or glasses with side shields | Protects against splashes or airborne particles of the peptide. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile) | Prevents direct skin contact with the peptide. Gloves should be changed between handling different samples. ^[1] |
| Body Protection | Laboratory coat | Protects clothing and skin from potential contamination. |
| Respiratory Protection | NIOSH-approved respirator | Recommended when handling the lyophilized powder to prevent inhalation of fine particles. |

Operational Plan: From Receipt to Experimentation

A systematic approach to handling ELA-32 (human) is critical for both safety and experimental success. The following workflow outlines the key steps from receiving the product to its use in experiments.





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References

- 1. biovera.com.au [biovera.com.au]
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